

In-Depth Technical Guide: 4-Hydroxy-4'-iodobiphenyl (CAS: 29558-78-9)

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Compound of Interest

Compound Name: 4-Hydroxy-4'-iodobiphenyl

Cat. No.: B1226069

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Hydroxy-4'-iodobiphenyl**, a halogenated biphenyl derivative with emerging applications in the field of marine biotechnology. This document consolidates available data on its chemical and physical properties, synthesis, and biological activities, with a particular focus on its potential as an antifouling agent.

Chemical and Physical Properties

4-Hydroxy-4'-iodobiphenyl is a solid organic compound characterized by a biphenyl scaffold, with a hydroxyl group on one phenyl ring and an iodine atom on the other, both at the para position. This structure imparts specific reactivity and physical characteristics that are crucial for its utility in chemical synthesis and its biological function.

Table 1: Physicochemical Properties of **4-Hydroxy-4'-iodobiphenyl**

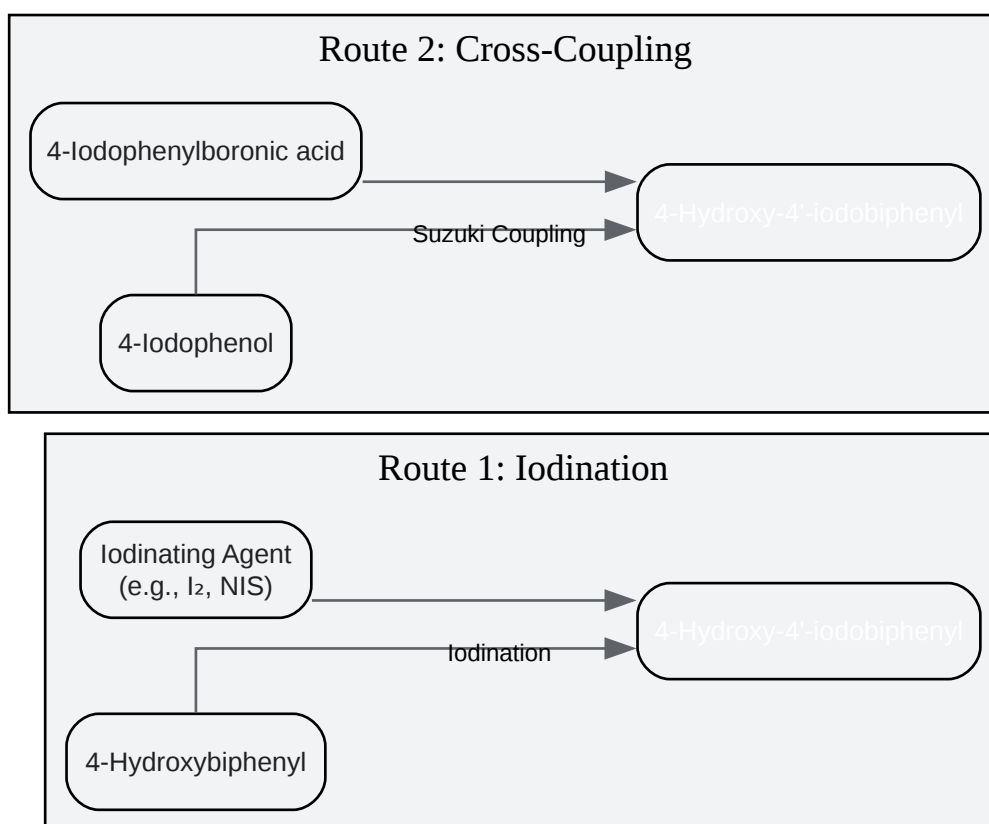
Property	Value	Reference
CAS Number	29558-78-9	N/A
Molecular Formula	C ₁₂ H ₉ IO	N/A
Molar Mass	296.10 g/mol	N/A
Melting Point	196-202 °C	[1]
Appearance	White to pale cream crystals or powder	[1]
Solubility	Soluble in organic solvents such as ethanol, acetone, and methylene chloride; insoluble in water.	N/A
Purity	Commercially available up to ≥98.0%	[1]

Synthesis and Chemical Reactivity

4-Hydroxy-4'-iodobiphenyl is a valuable intermediate in organic synthesis. The presence of both a hydroxyl group and an iodine atom allows for a range of chemical modifications. The hydroxyl group can undergo etherification and esterification reactions, while the carbon-iodine bond is susceptible to various cross-coupling reactions, such as Suzuki and Sonogashira couplings, enabling the construction of more complex molecules.

While specific, detailed experimental protocols for the synthesis of **4-Hydroxy-4'-iodobiphenyl** are not readily available in the public domain, general synthetic strategies for related biphenyl derivatives suggest two primary routes.

Conceptual Synthesis Workflow



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Caption: Conceptual synthetic routes to **4-Hydroxy-4'-iodobiphenyl**.

Biological Activity: Antifouling Properties

The primary reported biological activity of **4-Hydroxy-4'-iodobiphenyl** is its function as an antifouling agent.^[2] Biofouling, the accumulation of microorganisms, plants, algae, or small animals on wetted surfaces, is a significant issue in marine industries. Antifouling agents are crucial for preventing this accumulation on ship hulls, underwater structures, and aquaculture equipment.

Mechanism of Action (Hypothesized)

While specific mechanistic studies on **4-Hydroxy-4'-iodobiphenyl** are not currently available, the antifouling activity of halogenated biphenyls and related phenolic compounds may involve several mechanisms:

- **Disruption of Cell Signaling:** The compound may interfere with quorum sensing pathways in bacteria, which are essential for biofilm formation, the initial stage of biofouling.
- **Enzyme Inhibition:** It could inhibit key enzymes in marine organisms that are necessary for settlement and adhesion.
- **Toxicity to Fouling Organisms:** At higher concentrations, the compound may be toxic to the larvae of fouling organisms.

Further research is required to elucidate the precise mechanism of action.

Quantitative Biological Data

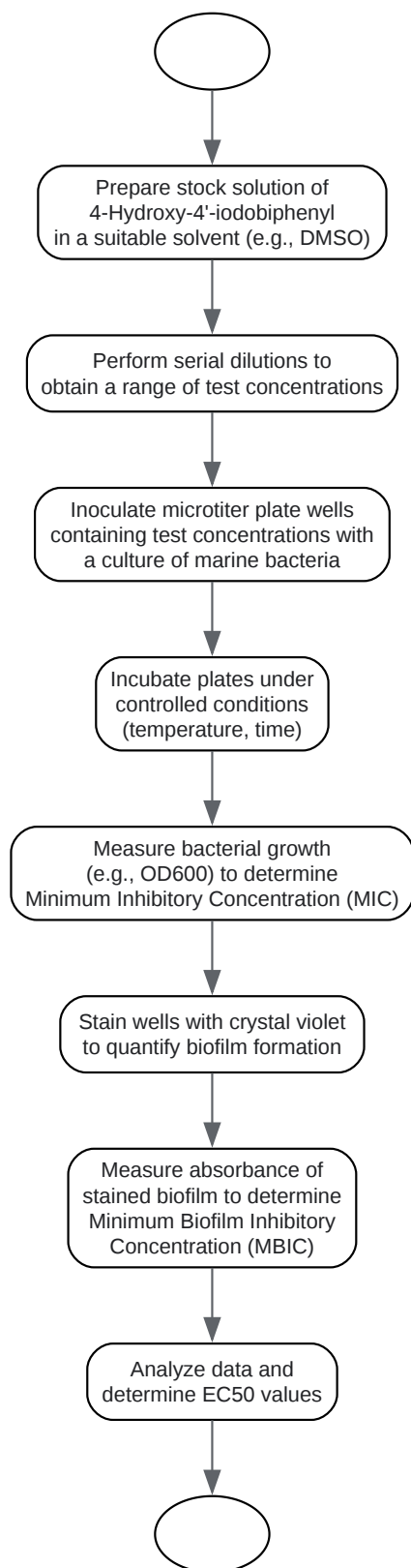
A thorough search of publicly available scientific literature and databases did not yield specific quantitative data for the antifouling activity of **4-Hydroxy-4'-iodobiphenyl**, such as EC₅₀ (half maximal effective concentration) or MIC (minimum inhibitory concentration) values against specific marine fouling organisms. The statement of it being a "useful antifouling agent" is noted, but the supporting quantitative evidence is not detailed in the available resources.[2]

Experimental Protocols

Detailed experimental protocols for the synthesis of **4-Hydroxy-4'-iodobiphenyl** and for the evaluation of its antifouling activity are not explicitly described in the available literature. However, based on standard methodologies in the field, the following general protocols can be proposed.

General Protocol for Antifouling Bioassay

This protocol outlines a general workflow for assessing the antifouling efficacy of a compound against marine bacteria, which are primary colonizers in the biofouling process.



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References

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